

# Essential Safety and Operational Guide for Handling 4-Bromo-1-indanone

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## Compound of Interest

Compound Name: **4-Bromo-1-indanone**

Cat. No.: **B057769**

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This guide provides essential, immediate safety and logistical information for the operational use and disposal of **4-Bromo-1-indanone**, a common intermediate in organic synthesis. Adherence to these procedures is critical to ensure personal safety and environmental compliance.

## Hazard Identification and Personal Protective Equipment (PPE)

**4-Bromo-1-indanone** is classified as a hazardous substance that can cause skin and serious eye irritation.<sup>[1][2]</sup> Therefore, a stringent personal protective equipment (PPE) protocol is mandatory.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles and Face Shield	Goggles should provide a complete seal around the eyes. A face shield must be worn over goggles to protect against potential splashes, especially when handling larger quantities or solutions. <a href="#">[1]</a> <a href="#">[2]</a>
Hands	Chemical-resistant gloves (e.g., Nitrile)	Inspect gloves for any signs of degradation or perforation before use. Change gloves immediately if they become contaminated. For prolonged contact, consider double-gloving.
Body	Chemical-resistant Laboratory Coat	A fully buttoned, long-sleeved lab coat is required to protect skin and clothing from potential contamination.
Respiratory	NIOSH-approved Respirator	A respirator may be necessary if handling large quantities of the powder outside of a certified chemical fume hood or if dust generation is unavoidable. <a href="#">[3]</a>

## Operational Plan: Step-by-Step Handling Procedures

### 1. Preparation and Engineering Controls:

- Ventilation: All handling of solid **4-Bromo-1-indanone** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)[\[2\]](#)
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible and have been recently tested.[\[2\]](#)
- Spill Kit: Have a chemical spill kit readily available that is appropriate for solid organic compounds.

## 2. Weighing and Transfer:

- Avoid Dust Formation: Handle **4-Bromo-1-indanone** carefully to avoid the generation of dust.[\[2\]](#)
- Weighing Procedure:
  - Tare a sealed container (e.g., a vial with a lid) on a balance located within the fume hood or in close proximity.
  - Inside the fume hood, carefully transfer the desired amount of **4-Bromo-1-indanone** into the tared container.
  - Securely close the container before removing it from the fume hood for re-weighing.
- Dissolving: When preparing solutions, slowly add the solid **4-Bromo-1-indanone** to the solvent to prevent splashing.

## 3. Reaction Setup and Monitoring:

- Glassware: Use clean, dry glassware and ensure all connections are secure.
- Incompatible Materials: Avoid contact with strong oxidizing agents.[\[2\]](#)
- Labeling: Clearly label all vessels containing **4-Bromo-1-indanone** with its name and any associated hazards.

## 4. Post-Handling Decontamination:

- Work Surfaces: Thoroughly clean and decontaminate all work surfaces after handling is complete.
- Equipment: Decontaminate any non-disposable equipment used during the process.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.

## Disposal Plan: Managing 4-Bromo-1-indanone Waste

As a halogenated organic compound, **4-Bromo-1-indanone** and any materials contaminated with it must be disposed of as hazardous waste. Improper disposal can lead to environmental contamination and regulatory non-compliance.

### 1. Waste Segregation:

- Halogenated Organic Waste: All waste containing **4-Bromo-1-indanone**, including unused product, contaminated consumables (e.g., pipette tips, weighing boats, gloves), and solutions, must be collected in a dedicated and clearly labeled hazardous waste container designated for "Halogenated Organic Waste."
- Avoid Mixing: Do not mix halogenated waste with non-halogenated waste streams, as this can complicate and increase the cost of disposal.

### 2. Container Management:

- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**4-Bromo-1-indanone**," and an indication of its hazards (e.g., "Irritant").
- Closure: Keep the waste container securely closed at all times, except when adding waste.

### 3. Spill Management:

- Minor Spills:
  - Ensure proper PPE is worn.

- Cover the spill with an inert absorbent material (e.g., vermiculite, sand).
- Carefully sweep the absorbed material into a designated hazardous waste container.[\[4\]](#)
- Decontaminate the spill area.

- Major Spills:
  - Evacuate the immediate area.
  - Alert your institution's Environmental Health and Safety (EHS) department.
  - Prevent entry into the contaminated area.

#### 4. Final Disposal:

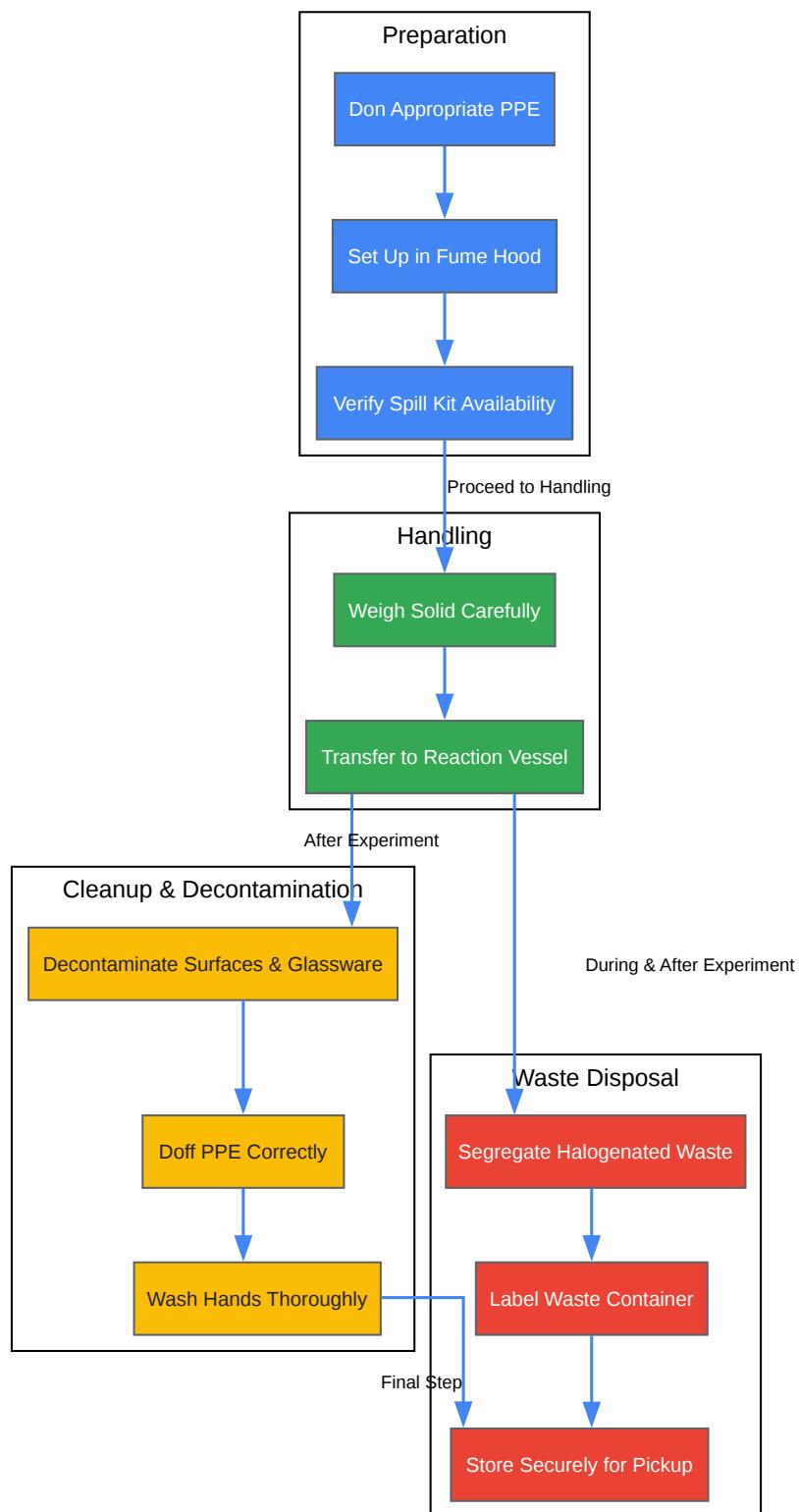
- Institutional Procedures: Follow your institution's specific procedures for the pickup and disposal of hazardous chemical waste. Contact your EHS office to arrange for collection.

## Quantitative Data Summary

Parameter	Value	Reference
CAS Number	15115-60-3	<a href="#">[2]</a>
Molecular Formula	C <sub>9</sub> H <sub>7</sub> BrO	
Molecular Weight	211.06 g/mol	
Appearance	Brown solid	<a href="#">[1]</a>
Melting Point	95 - 99 °C	<a href="#">[1]</a>
Occupational Exposure Limits	No data available	<a href="#">[1]</a> <a href="#">[2]</a>

## Workflow for Safe Handling of 4-Bromo-1-indanone

## Safe Handling Workflow for 4-Bromo-1-indanone

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Caption: Workflow for the safe handling of **4-Bromo-1-indanone**.

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